

Stability and Storage of Methyl-d3-amine Hydrochloride: A Technical Guide

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Compound of Interest		
Compound Name:	Methyl-d3-amine hydrochloride	
Cat. No.:	B141914	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and storage conditions for **Methyl-d3-amine hydrochloride** (CAS No. 7436-22-8). Understanding these parameters is critical for ensuring the integrity, purity, and performance of this valuable isotopically labeled compound in research and development applications. This document synthesizes information from safety data sheets and general chemical stability principles to provide best-practice recommendations.

Chemical and Physical Properties

A foundational understanding of the properties of **Methyl-d3-amine hydrochloride** is essential for interpreting its stability profile.



Property	Value	
Molecular Formula	CD3NH2·HCl	
Molecular Weight	70.54 g/mol	
Appearance	White to off-white solid, clear colorless crystals[1]	
Melting Point	232-234 °C (lit.)[1]	
Solubility	Soluble in DMSO, Methanol, and slightly soluble in Water[1]	
Hygroscopicity	Hygroscopic (absorbs moisture from the air)[2]	

Recommended Storage and Handling

Proper storage and handling are paramount to maintaining the quality of **Methyl-d3-amine hydrochloride**.

Storage Conditions

Adherence to recommended storage conditions will minimize degradation and preserve the isotopic and chemical purity of the compound.

Parameter	Recommendation	Rationale
Temperature	Store at room temperature or between 2-8°C.[3][4][5]	Prevents thermal degradation.
Atmosphere	Store in a tightly closed container, under an inert atmosphere (e.g., Argon).	Minimizes exposure to moisture and reactive gases.
Light	Store away from light.[3]	Protects against potential photodegradation.
Environment	Store in a dry, cool, and well- ventilated place.[2][6]	Reduces the risk of moisture absorption and chemical reactions.



Handling Precautions

Safe handling practices are crucial due to the potential hazards associated with this compound.

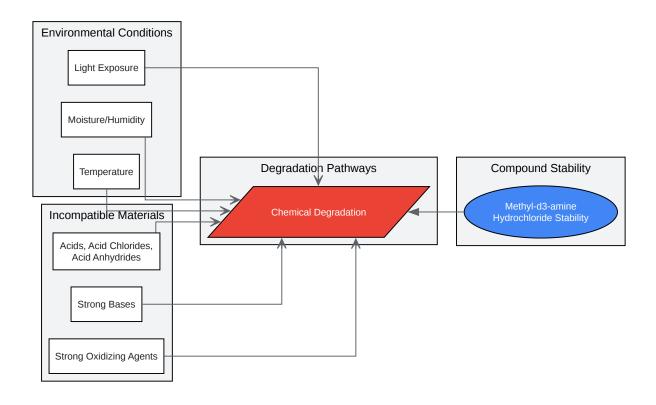
- Ventilation: Handle in a well-ventilated area to avoid inhalation of dust.[2][6]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and safety goggles with side-shields.[2][6]
- Hygiene: Wash hands thoroughly after handling and before breaks.[3]
- Dust and Aerosol Formation: Avoid the formation of dust and aerosols during handling.

Stability Profile

Methyl-d3-amine hydrochloride is generally a stable compound when stored under the recommended conditions.[2][3] However, its stability can be compromised by several factors.

Factors Affecting Stability





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Caption: Factors influencing the stability of Methyl-d3-amine hydrochloride.

Incompatible Materials

Contact with the following substances should be avoided to prevent chemical reactions and degradation:

- Strong oxidizing agents[2][3]
- Strong bases[2]
- Acids, acid chlorides, and acid anhydrides[3]



Hazardous Decomposition Products

Under fire conditions, the following hazardous decomposition products may be formed:

- Hydrogen chloride[2][3]
- Nitrogen oxides (NOx)[2][3]
- Carbon monoxide (CO)[2]
- Carbon dioxide (CO₂)[2]

Shelf Life

While generally stable, it is recommended to re-analyze the chemical purity of **Methyl-d3-amine hydrochloride** after three years of storage to ensure it meets the required specifications for its intended use.[5]

Experimental Protocols for Stability Assessment

While specific stability studies for **Methyl-d3-amine hydrochloride** are not readily available in the public domain, a general protocol for assessing the stability of a chemical substance can be adapted. This protocol should be performed by qualified personnel in a controlled laboratory setting.

Objective

To evaluate the stability of **Methyl-d3-amine hydrochloride** under various environmental conditions (temperature, humidity, and light) over a defined period.

Materials and Equipment

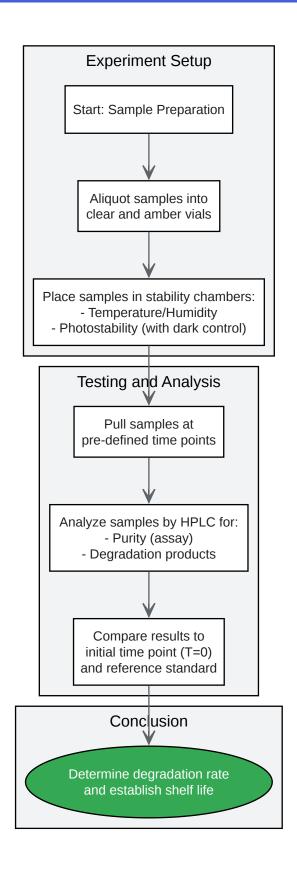
- Methyl-d3-amine hydrochloride
- Vials (clear and amber glass) with inert caps
- Stability chambers with controlled temperature and humidity
- Photostability chamber with a light source compliant with ICH Q1B guidelines



- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or MS)
- Reference standard for Methyl-d3-amine hydrochloride
- Other necessary laboratory glassware and reagents

Experimental Workflow





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Caption: Workflow for a stability study of **Methyl-d3-amine hydrochloride**.



Detailed Methodologies

- Sample Preparation: Accurately weigh a predetermined amount of Methyl-d3-amine hydrochloride into a series of clear and amber glass vials.
- Initial Analysis (T=0): Analyze a subset of the prepared samples immediately to establish the initial purity and impurity profile.
- Storage: Place the remaining vials in stability chambers under various conditions. Suggested conditions could include:

Long-term: 25°C / 60% RH

Accelerated: 40°C / 75% RH

- Photostability: As per ICH Q1B guidelines (exposure to a minimum of 1.2 million lux hours and 200 watt hours/square meter of near UV light), with a corresponding dark control stored under the same temperature conditions.
- Time Points: Pull samples from each storage condition at specified time intervals (e.g., for accelerated studies: 0, 1, 3, and 6 months; for long-term studies: 0, 3, 6, 9, 12, 18, 24, and 36 months).
- Analysis: At each time point, analyze the samples for:
 - Appearance: Note any changes in color or physical state.
 - Purity: Determine the percentage of the active substance remaining using a validated,
 stability-indicating HPLC method.
 - Degradation Products: Identify and quantify any new peaks in the chromatogram that represent degradation products.
- Data Evaluation: Compare the results at each time point to the initial data. Calculate the rate
 of degradation and identify any trends. For photostability, compare the samples exposed to
 light with the dark control to assess the impact of light.



Conclusion

Methyl-d3-amine hydrochloride is a stable compound when stored and handled correctly. Key factors for maintaining its stability are protection from moisture, excessive heat, and light, as well as avoiding contact with incompatible materials. For critical applications, it is advisable to periodically re-analyze the purity of the compound, especially if it has been in storage for an extended period. The provided experimental framework can be used as a starting point for conducting formal stability studies to establish a definitive shelf life under specific storage conditions.

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